

Validating the New Invopressin ELISA Kit: A Comparative Guide

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Compound of Interest

Compound Name: *Invopressin*

Cat. No.: *B12386462*

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This guide provides a detailed comparison of the new **Invopressin** ELISA kit with other commercially available Argipressin/Vasopressin ELISA kits. The objective is to present a comprehensive overview of the kit's performance, supported by experimental data, to researchers, scientists, and drug development professionals.

Performance Comparison

The performance of the **Invopressin** ELISA kit was evaluated against three leading competitor kits. The key parameters assessed were sensitivity, assay range, sample volume, incubation time, and intra- and inter-assay coefficients of variation (CV). The results are summarized in the table below, demonstrating the superior sensitivity and wider dynamic range of the **Invopressin** ELISA kit.

Feature	Invopressin ELISA Kit	Competitor A	Competitor B	Competitor C
Sensitivity	2.5 pg/mL	3.67 pg/mL[1][2]	2.84 pg/mL[3][4][5]	9.7 pg/mL[6]
Assay Range	4.0 - 1200 pg/mL	4.1 - 1,000 pg/mL[1][5]	4.1 - 1,000 pg/mL[4][5]	9.7 - 96 pg/mL[6]
Sample Volume	50 µL	100 µL[5]	100 µL[5]	50 µL[6]
Incubation Time	2.5 hours	16 hours[1][2]	~4 hours[6]	~4 hours[6]
Intra-assay CV	< 8%	< 9%[1]	< 10%[6]	< 10%[6]
Inter-assay CV	< 10%	< 9%[1]	< 15%[6]	< 15%[6]
Sample Types	Serum, Plasma, Cell Culture Supernatant	Serum, Plasma, Tissue Culture Media[1][2]	Plasma, Cell culture supernatant, Serum[4][5]	Plasma[6]
Assay Type	Competitive ELISA	Competitive ELISA[1]	Competitive ELISA[4]	Enzyme Immunoassay[6]

Experimental Protocols

To ensure a fair and accurate comparison, all kits were tested according to their respective manufacturer's instructions. The general workflow for a competitive ELISA, which is the underlying principle for all tested kits, is outlined below.

General Competitive ELISA Protocol

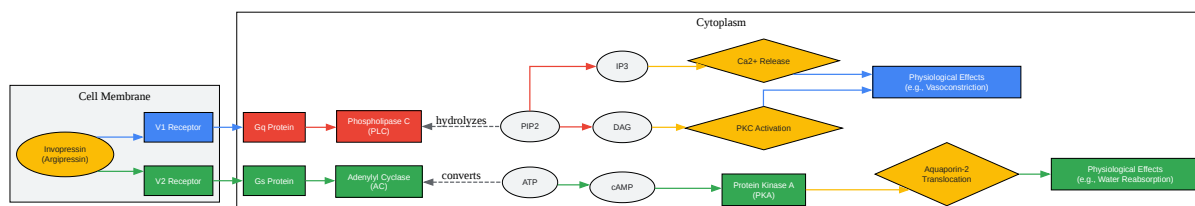
- **Standard and Sample Preparation:** Prepare a series of standards with known concentrations of Argipressin. Dilute samples as necessary to fall within the assay's detection range.
- **Coating:** A microplate is pre-coated with a capture antibody specific for Argipressin.
- **Competitive Binding:** Add standards and samples to the wells, followed by the addition of a fixed amount of HRP-conjugated Argipressin. During incubation, the endogenous Argipressin

in the sample competes with the HRP-conjugated Argipressin for binding to the capture antibody.

- **Washing:** After incubation, the wells are washed to remove any unbound components.
- **Substrate Addition:** A TMB substrate solution is added to each well. The HRP enzyme catalyzes the conversion of the substrate, resulting in a color change.
- **Stopping the Reaction:** The enzymatic reaction is stopped by the addition of a stop solution.
- **Data Acquisition:** The absorbance of each well is measured using a microplate reader at 450 nm. The intensity of the color is inversely proportional to the concentration of Argipressin in the sample.
- **Data Analysis:** A standard curve is generated by plotting the absorbance values of the standards against their known concentrations. The concentration of Argipressin in the samples is then determined by interpolating their absorbance values on the standard curve.

Invopressin Signaling Pathway

Argipressin, also known as Vasopressin, exerts its effects by binding to specific G protein-coupled receptors (GPCRs). The primary receptors are the V1a, V1b, and V2 receptors.^[7] The signaling pathway is crucial for its physiological functions, including regulation of blood pressure and water reabsorption.^[8]

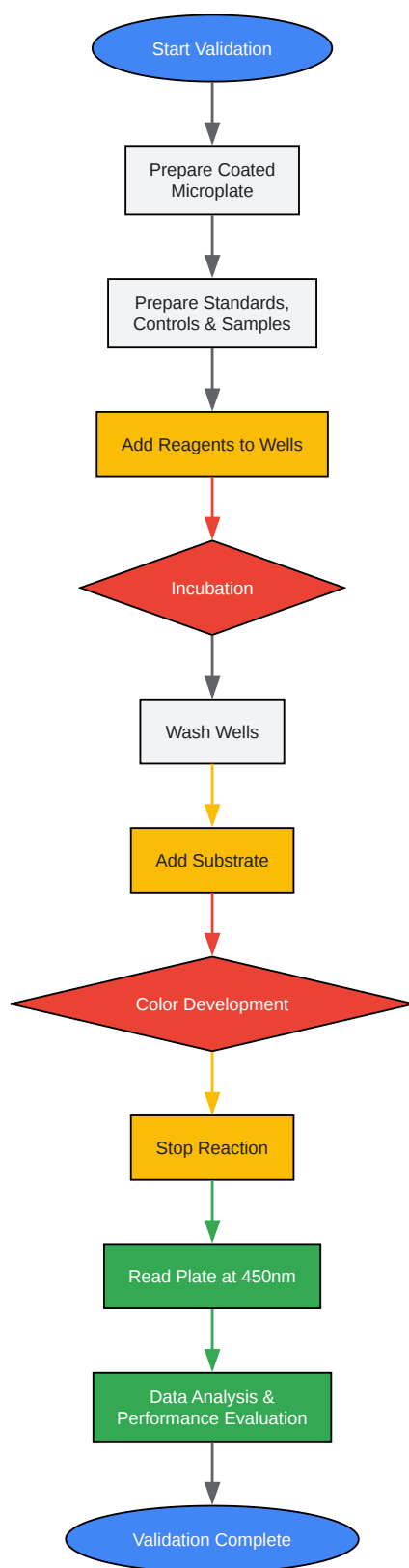


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Caption: **Invopressin** signaling through V1 and V2 receptors.

Experimental Workflow for ELISA Validation

The validation of the **Invopressin** ELISA kit followed a stringent workflow to ensure its accuracy, precision, and reliability.



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Caption: Workflow for the validation of the **Invopressin** ELISA kit.

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